

CAS number 101597-25-5 properties and structure

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Compound of Interest

Compound Name: *1,1-Bis(4-methoxyphenyl)prop-2-yn-1-ol*

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An In-depth Technical Guide to **1,1-Bis(4-methoxyphenyl)prop-2-yn-1-ol** (CAS Number: 101597-25-5)

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of **1,1-Bis(4-methoxyphenyl)prop-2-yn-1-ol**, a key intermediate in the synthesis of novel organic materials. This document is intended for researchers, scientists, and professionals in the fields of chemical synthesis and drug development.

Chemical Structure and Identity

Chemical Name: **1,1-Bis(4-methoxyphenyl)prop-2-yn-1-ol**

CAS Number: 101597-25-5[1][2][3]

Molecular Formula: C₁₇H₁₆O₃[2][4]

Molecular Weight: 268.31 g/mol [2][5][6]

Chemical Structure:


 Chemical Structure of 1,1-Bis(4-methoxyphenyl)prop-2-yn-1-ol

Figure 1: Chemical Structure of **1,1-Bis(4-methoxyphenyl)prop-2-yn-1-ol**

Physicochemical Properties

A summary of the known physicochemical properties of **1,1-Bis(4-methoxyphenyl)prop-2-yn-1-ol** is presented in the table below. It is important to note that some of these properties are predicted and should be confirmed by experimental data where critical.

Property	Value	Reference
Physical State	White to Almost white powder to crystal	[3][7]
Melting Point	91.0 to 95.0 °C	[3][7]
91.9–92.2°C	[5]	
Boiling Point	Not available	
Density	1.156 g/cm ³ (Predicted)	[5]
pKa	11.72 (Predicted)	[5]
Solubility	Soluble in organic solvents such as ethyl acetate and THF	[1]
Purity	>98.0% (GC)	[5]
Storage Conditions	Sealed in a dry, cool, and dark place (2-8°C or <15°C)	[4][5]

Synthesis and Experimental Protocols

1,1-Bis(4-methoxyphenyl)prop-2-yn-1-ol is typically synthesized via the addition of an acetylide to 4,4'-dimethoxybenzophenone. Below are detailed experimental protocols based on literature procedures.

Synthesis via Sodium Acetylide

This protocol involves the reaction of 4,4'-dimethoxybenzophenone with commercially available sodium acetylide.

Materials:

- 4,4'-dimethoxybenzophenone
- 18 wt% Sodium acetylide in xylene/mineral oil
- Anhydrous Tetrahydrofuran (THF)
- Acetylene gas
- Ethyl acetate
- Water
- Magnesium sulfate (MgSO_4)
- Hexane

Procedure:[1]

- In a reaction vessel, dissolve 18 wt% sodium acetylide (0.45 mol) in anhydrous THF (1 L) saturated with acetylene gas.
- Under a nitrogen atmosphere, add 4,4'-dimethoxybenzophenone (100 g, 0.41 mol) to the reaction mixture.
- Stir the mixture for 24 hours at room temperature.
- Perform a solvent extraction using ethyl acetate and water.
- Separate the organic layer and dry it with anhydrous MgSO_4 .
- Concentrate the organic layer under vacuum to obtain the crude product.
- Dissolve the crude product in ethyl acetate and precipitate by slowly adding hexane under stirring to yield the purified product as a white solid.

Synthesis via in-situ Acetylide Generation

This method generates the acetylide reagent in-situ from trimethylsilylacetylene and n-butyllithium.

Materials:

- Trimethylsilylacetylene
- n-Butyllithium (n-BuLi) in hexanes
- 4,4'-dimethoxybenzophenone
- Anhydrous Tetrahydrofuran (THF)
- Sodium hydroxide (NaOH)
- Methanol
- Acetic acid
- Ethyl acetate
- Petroleum ether
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:[\[1\]](#)

- Dissolve trimethylsilylacetylene (4.5 g, 45 mmol) in anhydrous THF (150 mL) under a nitrogen atmosphere and cool to -10°C .
- Slowly add n-BuLi (1.6 M in hexane, 28.5 mL, 45 mmol) while maintaining the temperature at -10°C . Stir for 1 hour.
- Add a solution of 4,4'-dimethoxybenzophenone (7.44 g, 40.8 mmol) in anhydrous THF (75 mL) dropwise at -10°C .
- Continue stirring at -10°C for 3 hours, then slowly warm the reaction to 0°C .
- To the reaction mixture, add a methanol (40.8 mL) solution of NaOH (2.16 g, 54 mmol) and allow it to warm to room temperature.
- Adjust the pH to 7 with acetic acid and pour the mixture into water (546 mL).

- Extract the aqueous phase with ethyl acetate (3 x 105 mL).
- Combine the organic layers and dry with anhydrous MgSO_4 .
- Concentrate the solution under reduced pressure and recrystallize the crude product from an ethyl acetate/petroleum ether mixture to yield the final product.

Applications

The primary application of **1,1-Bis(4-methoxyphenyl)prop-2-yn-1-ol** is as a precursor in the synthesis of photochromic pyranobenzopyran derivatives.^[1] These compounds are of significant interest for their application in "smart" materials, such as optical data storage and lenses that change color upon exposure to light.^[5] The propargyl alcohol moiety allows for cyclization reactions to form various heterocyclic compounds.^[1]

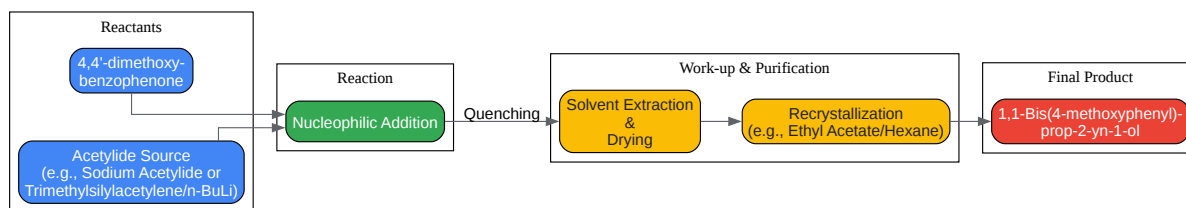
Biological Activity and Mechanism of Action

While the primary use of this compound is in materials science, some reports suggest it may possess biological activity. The mechanism of action is thought to involve its interaction with various molecular targets and potential antioxidant activity.^[1] However, detailed studies on its specific biological effects and signaling pathways are not extensively reported in the literature, and its toxicological properties have not been thoroughly investigated.^{[7][8]}

Visualizations

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **1,1-Bis(4-methoxyphenyl)prop-2-yn-1-ol**.



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Caption: Synthesis workflow for **1,1-Bis(4-methoxyphenyl)prop-2-yn-1-ol**.

Safety and Handling

Based on available safety data sheets, **1,1-Bis(4-methoxyphenyl)prop-2-yn-1-ol** may cause respiratory irritation.[7] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed. Handle in a well-ventilated area. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).[7]

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